Application Note: Precision Cross-Coupling with (4E)-Oct-4-en-1-amine HCl

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Compound of Interest

Compound Name:	*(4E)-oct-4-en-1-amine hydrochloride*
CAS No.:	*2751633-73-3*
Cat. No.:	*B6220162*

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Executive Summary

(4E)-Oct-4-en-1-amine hydrochloride is a specialized C8-alkenyl amine building block used primarily to introduce lipophilic "tails" with defined geometric constraints into small molecule inhibitors. Unlike saturated octyl chains, the internal trans-alkene (E-isomer) at the C4 position provides a rigidifying element that can influence binding affinity in hydrophobic pockets (e.g., GPCRs, kinase allosteric sites).

Primary Application: Palladium-catalyzed Buchwald-Hartwig Amination to form C(sp^2)–N bonds (N-arylation).

Technical Challenge: The primary challenge in using this substrate is alkene isomerization. Palladium hydrides formed during the catalytic cycle can migrate along the alkyl chain ("chain walking"), scrambling the precise (4E) geometry to a thermodynamic mixture of isomers. This guide details a protocol using Third-Generation Buchwald Precatalysts (specifically RuPhos-Pd-G3 or BrettPhos-Pd-G3) to ensure rapid reductive elimination, thereby kinetically outcompeting isomerization pathways.

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Chemical Profile & Properties[1][2][3][4][5][6]

Property	Specification
IUPAC Name	(4E)-oct-4-en-1-amine hydrochloride
Functional Groups	Primary Amine (-NH_2[1]·HCl), Internal trans-Alkene
Molecular Weight	163.7 g/mol (Salt); 127.2 g/mol (Free Base)
Solubility	Soluble in Water, MeOH, DMSO. Sparingly soluble in Toluene/THF (requires neutralization).
pKa (Conj. Acid)	~10.6 (Estimated for primary alkyl amine)
Stability	Hygroscopic. Store under inert atmosphere at -20°C.

Core Application: Buchwald-Hartwig Amination[3][7][8]

Mechanistic Insight: The "Chain Walking" Risk

In standard cross-coupling, primary alkyl amines are excellent nucleophiles. However, substrates with remote alkenes pose a risk. If the reductive elimination step is slow, the palladium center may undergo

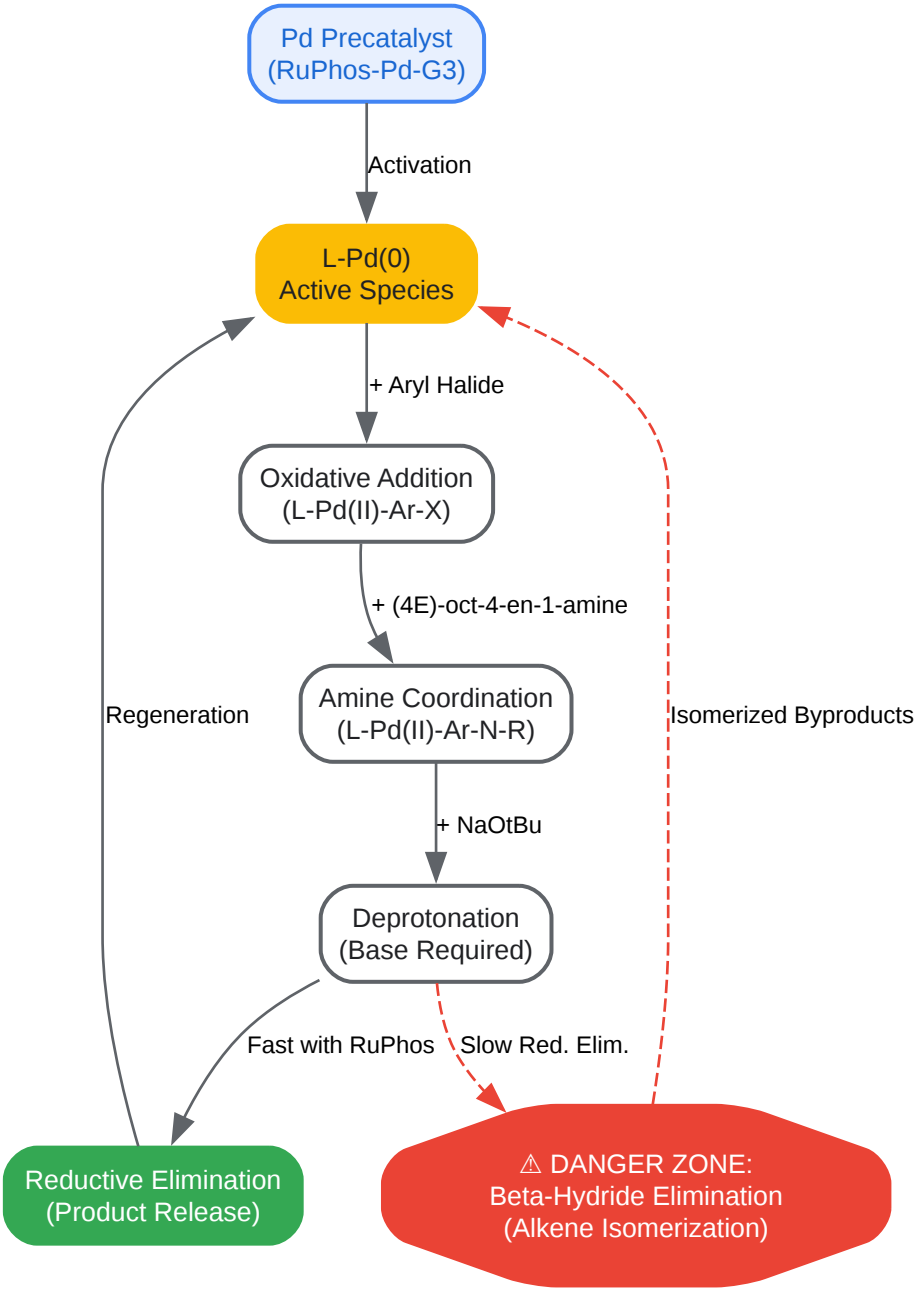
-hydride elimination. This generates a Pd-H species that can re-insert into the alkene, migrating the double bond along the chain.

Solution: Use bulky, electron-rich dialkylbiaryl phosphine ligands (e.g., RuPhos). These ligands accelerate the reductive elimination step, releasing the product before the catalyst has time to interact with the distal alkene.

Reaction Pathway Visualization

The following diagram illustrates the catalytic cycle, highlighting the "Danger Zone" where isomerization occurs if the catalyst is not optimized.

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Figure 1: Catalytic cycle for C-N coupling. The red path indicates the side reaction (isomerization) avoided by using specialized ligands.

Validated Experimental Protocol

Objective: Coupling (4E)-oct-4-en-1-amine HCl with an Aryl Bromide/Chloride. Scale: 1.0 mmol.

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Reagents & Stoichiometry

Component	Equiv.	Amount	Role
Aryl Halide	1.0	1.0 mmol	Electrophile
(4E)-oct-4-en-1-amine HCl	1.2	196 mg	Nucleophile (Salt)
RuPhos-Pd-G3	0.02	17 mg (2 mol%)	Precatalyst
RuPhos (Optional)	0.02	9 mg	Free Ligand (stabilizer)
NaOtBu	2.5	240 mg	Base (Neutralizes HCl + Reaction)
THF or Toluene	-	5.0 mL (0.2 M)	Solvent (Anhydrous)

Step-by-Step Methodology

Step 1: In-Situ Neutralization (Critical)

- The amine is supplied as an HCl salt.[1] It must be neutralized to participate in the reaction.
- Action: In a reaction vial, add (4E)-oct-4-en-1-amine HCl (1.2 equiv) and NaOtBu (2.5 equiv).
- Note: We use 2.5 equiv of base: 1.0 equiv to strip the HCl, and 1.5 equiv for the cross-coupling mechanism.
- Add 2.0 mL of anhydrous THF. Stir at Room Temperature (RT) for 10 minutes. The mixture will become cloudy (NaCl precipitation).

Step 2: Catalyst & Substrate Addition

- To the same vial, add the Aryl Halide (1.0 equiv).
- Add the RuPhos-Pd-G3 catalyst (2 mol%).
- Tip: If the aryl halide is a solid, add it with the catalyst. If liquid, add via syringe.

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- Add the remaining solvent (3.0 mL) to wash down the sides.

Step 3: Reaction

- Seal the vial with a crimp cap (PTFE septum).
- Purge with Nitrogen/Argon for 2 minutes (sparging) or 3 vacuum/backfill cycles.
- Temperature: Heat to 65°C.
  - Why 65°C? Primary alkyl amines couple efficiently at mild temperatures. Higher temperatures (>100°C) increase the risk of alkene isomerization.
- Time: Monitor by LCMS after 2 hours. Most reactions complete within 2–6 hours.

Step 4: Work-up

- Cool to RT. Dilute with EtOAc (10 mL) and water (10 mL).
- Separate phases. Extract aqueous layer with EtOAc (2x).
- Dry organics over Na_2SO_4, filter, and concentrate.
- Purification: Flash chromatography.[2] (Note: The product is a secondary amine; ensure the silica column is neutralized with 1% Et_3N if the product is streaking).

Troubleshooting & Optimization

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Observation	Root Cause	Corrective Action
Low Conversion	Amine HCl not fully neutralized.	Increase base to 3.0 equiv or switch to LiHMDS (1M in THF) for soluble base.
Alkene Isomerization	Reaction too hot or slow.	Lower temp to 50°C. Switch catalyst to BrettPhos-Pd-G3 (bulkier, faster elimination).
Protodehalogenation	Reduction of Aryl Halide.	Solvent not anhydrous.[3] Ensure strict water-free conditions.
Blue/Green Color	Oxidation of amine/catalyst.	Oxygen leak. Check septum and inert gas lines.

Alternative Application: Amide Coupling (HATU Method)

While not a "cross-coupling" in the organometallic sense, this is the second most common use for this amine.

- Dissolve Carboxylic Acid (1.0 equiv) in DMF.
- Add DIPEA (3.0 equiv) – Crucial excess to neutralize the Amine HCl.
- Add HATU (1.1 equiv). Stir 5 mins.
- Add (4E)-oct-4-en-1-amine HCl (1.1 equiv).
- Stir at RT for 1 hour.
- Note: This method preserves the alkene geometry perfectly as no metal catalyst is present.

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